

Navigating the Safe Disposal of YM976: A Procedural Guide

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Compound of Interest

Compound Name:	YM976
CAS No.:	191219-80-4
Cat. No.:	B1683510

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **YM976**, a selective phosphodiesterase 4 (PDE4) inhibitor. While specific institutional guidelines should always be consulted and followed, this document outlines the essential safety and logistical information for managing **YM976** waste.

Chemical and Physical Properties of YM976

A clear understanding of the compound's properties is the first step in safe handling and disposal. Key quantitative data for **YM976** are summarized in the table below.

Property	Value
CAS Number	191219-80-4
Molecular Formula	C17H16ClN3O
Molecular Weight	313.79 g/mol [1][2]
Appearance	Light yellow to yellow solid powder[2]
Purity	≥98% (HPLC)
Solubility	Soluble to 100 mM in ethanol.[1] Soluble in DMF (3 mg/mL), DMSO (5 mg/mL), a DMSO:PBS (pH 7.2) (1:3) solution (0.25 mg/mL), and Ethanol (2 mg/mL).[3]
Storage	Desiccate at -20°C for long-term storage (months to years). Can be stored at 0-4°C for short-term (days to weeks).[1][2] Shipped under ambient temperature as a non-hazardous chemical.[2]

Experimental Protocols: A Note on Application

YM976 is an orally active PDE4 inhibitor with an IC₅₀ of 2.2 nM.[1][4] It has been investigated for its anti-inflammatory properties and potential therapeutic applications in respiratory diseases such as asthma and chronic obstructive pulmonary disease (COPD).[2] Due to its biological activity, all handling and disposal procedures should be conducted with care to minimize exposure and environmental release.

Step-by-Step Disposal Protocol for YM976

The following procedure is a general guideline based on standard laboratory practices for chemical waste disposal.

1. Waste Identification and Segregation:

- **Characterize the Waste:** Identify all waste streams containing **YM976**. This includes unused or expired product, contaminated personal protective equipment (PPE) such as gloves and

lab coats, contaminated labware (e.g., vials, pipette tips, flasks), and solutions from experimental procedures.

- Segregate at the Source: Immediately segregate **YM976** waste from non-hazardous and other chemical waste streams. Use designated, clearly labeled, and leak-proof containers.

2. Container Labeling and Storage:

- Proper Labeling: The waste container must be labeled clearly with "Hazardous Chemical Waste," the name "**YM976**," and the approximate quantity.
- Secure Storage: Store the sealed waste container in a designated, secure, and well-ventilated area away from incompatible materials. Follow the storage temperature guidelines for the compound itself (-20°C for long-term).

3. Treatment of Liquid and Solid Waste:

- Solid Waste: Unused **YM976** powder and contaminated solids should be collected in a sealed, robust container. Do not mix with other solid wastes unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Liquid Waste: Solutions containing **YM976** should be collected in a designated, sealed, and non-reactive waste container. Avoid mixing with other solvent waste streams unless compatible and permitted. For disposal of very small quantities, consult your institution's guidelines on the acceptable methods, which may include absorption onto an inert material before disposal as solid waste. Do not pour **YM976** solutions down the drain.

4. Final Disposal:

- Engage a Licensed Contractor: The final disposal of **YM976** waste must be handled by a licensed hazardous waste disposal contractor.
- Provide Documentation: Furnish the contractor with a complete characterization of the waste, including the Safety Data Sheet (SDS) if available, or at a minimum, the chemical name and known hazards.

- Recommended Disposal Method: Incineration at a permitted hazardous waste facility is the primary recommended method for the disposal of pharmaceutical and chemical waste.[5]

5. Decontamination of Labware:

- Rinsing: Glassware and equipment that have come into contact with **YM976** should be rinsed with an appropriate solvent (such as ethanol, given its solubility) before undergoing standard cleaning procedures.
- Rinsate Collection: The initial rinsate should be collected and disposed of as hazardous liquid waste.

Logical Workflow for YM976 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **YM976** waste.



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Caption: Workflow for the safe disposal of **YM976** waste.

Disclaimer: This information is intended for guidance purposes only and should be supplemented by a thorough review of your institution's specific safety and disposal protocols. Always prioritize the guidelines provided by your local Environmental Health and Safety (EHS) department.

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